

Application Notes and Protocols for Wye-354 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Wye-354 is a potent, cell-permeable, and ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR) kinase. It effectively blocks the signaling of both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2) with high selectivity over other kinases such as PI3Kα.[1][2] This dual inhibition makes Wye-354 a valuable tool for studying the physiological and pathological roles of the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, metabolism, and survival. Dysregulation of the mTOR pathway is implicated in various diseases, including cancer, making inhibitors like Wye-354 critical for both basic research and drug development.

These application notes provide a detailed protocol for the preparation of a **Wye-354** stock solution, along with essential information on its chemical properties, storage, and handling.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes the key quantitative data for **Wye-354**.



Property	Value	Reference(s)
Molecular Weight	495.53 g/mol	[1][3]
CAS Number	1062169-56-5	[1]
Appearance	White to off-white solid	[1]
Purity	≥98%	[1]
IC ₅₀ (mTOR)	~5 nM	[1][2]
IC ₅₀ (PI3Kα)	1.89 μΜ	[1]
IC50 (PI3Ky)	7.37 μΜ	[1]
Solubility in DMSO	≥49.6 mg/mL	[4]
In Vitro Concentration	0.1 - 10 μM (cell viability assays)	[1][5]
In Vivo Dosage	50 mg/kg (mouse xenograft models)	[1]

Experimental Protocols Preparation of a 10 mM Wye-354 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Wye-354** in dimethyl sulfoxide (DMSO).

Materials:

- Wye-354 powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes



- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of Wye-354:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = Molarity (mM) × Volume (mL) × Molecular Weight (g/mol)
 - Mass (mg) = 10 mM × 1 mL × 495.53 g/mol = 4.9553 mg
 - Accurately weigh out approximately 4.96 mg of Wye-354 powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Wye-354 powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If the compound does not fully dissolve, you can warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath for a few minutes.[4]
- Aliquoting and Storage:
 - Once the Wye-354 is completely dissolved, aliquot the stock solution into smaller volumes (e.g., 10-50 μL) in sterile, light-protecting microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles.



- For long-term storage (up to 2 years), store the aliquots at -80°C.[1]
- For short-term storage (up to 1 year), aliquots can be stored at -20°C.[1]

Note on Working Solutions:

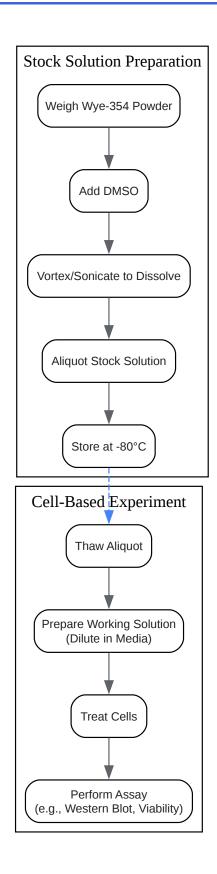
- To prepare a working solution for cell culture experiments, dilute the 10 mM stock solution in your cell culture medium to the desired final concentration.
- It is important to ensure that the final concentration of DMSO in the cell culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Visualizations

Wye-354 Experimental Workflow

The following diagram illustrates the general workflow for preparing and using a **Wye-354** stock solution in a typical cell-based experiment.





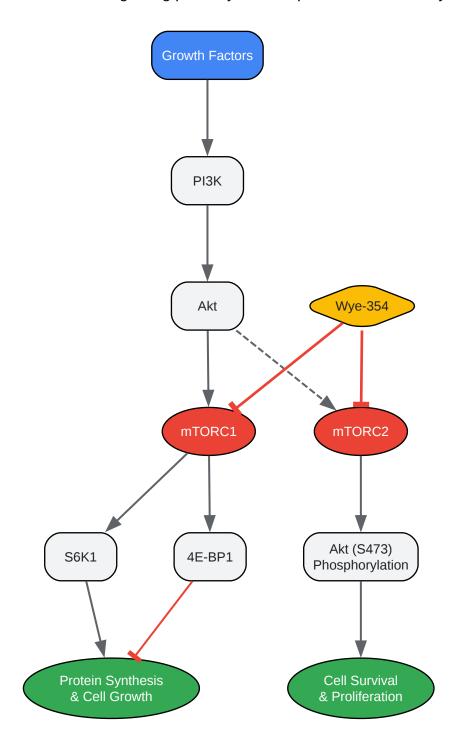
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Workflow for Wye-354 stock preparation and use.



Wye-354 Inhibition of the mTOR Signaling Pathway

Wye-354 exerts its inhibitory effects by targeting the ATP-binding site of the mTOR kinase, thereby blocking the activity of both mTORC1 and mTORC2. The diagram below illustrates the key components of the mTOR signaling pathway and the points of inhibition by **Wye-354**.



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Wye-354 inhibits both mTORC1 and mTORC2.

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